A Comprehensive Technical Guide to the Physicochemical Properties of Dioxopromethazine Powder

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Compound of Interest

Compound Name:	*Dioxopromethazine*
CAS No.:	*13582-96-2*
Cat. No.:	*B15612301*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **Dioxopromethazine** powder. The information herein is intended to support research, drug development, and quality control activities by providing key data, experimental methodologies, and an understanding of its mechanism of action.

Chemical and Physical Properties

Dioxopromethazine, a phenothiazine derivative, is recognized for its antihistaminic properties.[1][2] An understanding of its fundamental chemical and physical characteristics is crucial for its application and formulation.

Table 1: Chemical and Physical Data of **Dioxopromethazine**

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Property	Value	Reference(s)
Chemical Name	10-[2-(Dimethylamino)propyl]-10H-phenothiazine 5,5-dioxide	[3]
Synonyms	Dioxoprome, Prothanon, 9,9-Dioxopromethazine	[3][4]
Molecular Formula	$C_{17}H_{20}N_2O_2S$	[1][4]
Molecular Weight	316.42 g/mol	[4][5]
CAS Number	13754-56-8	[1][4]
Appearance	White to faint-yellow crystalline powder	[3]
Melting Point	127-129 °C	[1][3]
Boiling Point	478.451 °C at 760 mmHg (Predicted)	[3]
pKa	8.88 ± 0.50 (Predicted)	[3]

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation design. **Dioxopromethazine** hydrochloride's solubility has been investigated in various solvents.

Table 2: Solubility of **Dioxopromethazine** Hydrochloride

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Solvent	Solubility	Reference(s)
Chloroform	Slightly Soluble	[3]
Methanol	Slightly Soluble (especially with heating)	[3]
Water	Freely Soluble (as hydrochloride salt)	[6][7]
Acetic Acid	Soluble	[6]
Ethanol	Soluble	[6]
N,N-dimethylformamide	Soluble	[6]
N-methyl ketopyrrolidide	Soluble	[6]
Acetone	Sparingly Soluble	[6]
DMSO	Soluble up to 11.67 mg/mL (with sonication)	[8]

Stability Profile

Dioxopromethazine exhibits instability under certain conditions. It is particularly susceptible to degradation in aqueous solutions and when exposed to direct sunlight.[2] For formulations, it is recommended to use light-protective packaging, such as brown-glass bottles, and to adhere to appropriate storage conditions to prevent decomposition.[2]

Mechanism of Action and Signaling Pathway

Dioxopromethazine functions primarily as a histamine H1 receptor antagonist.[1][8] The H1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by histamine, initiates an intracellular signaling cascade. **Dioxopromethazine** competitively blocks this receptor, thereby inhibiting the downstream effects of histamine, which are associated with allergic responses.[9] The signaling pathway is initiated by the activation of a Gq protein, which in turn activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG), leading to an increase in intracellular calcium and activation of Protein Kinase C (PKC), respectively.

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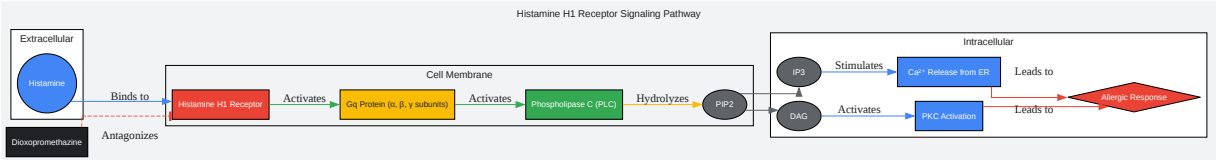

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Caption: **Dioxopromethazine** antagonizes the Histamine H1 receptor, inhibiting the Gq-PLC signaling cascade.

Experimental Protocols

The following sections provide detailed methodologies for the determination of key physicochemical properties of **Dioxopromethazine** powder.

Melting Point Determination

Objective: To determine the melting range of **Dioxopromethazine** powder.

Methodology: Capillary Melting Point Method.[10][11]

Apparatus:

- Melting point apparatus with a calibrated thermometer or digital temperature sensor.
- Glass capillary tubes (closed at one end).
- Mortar and pestle.

Procedure:

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- Sample Preparation: A small amount of **Dioxopromethazine** powder is finely ground using a mortar and pestle. The dry powder is then packed into a capillary tube to a height of 2-3 mm. [11]
- Apparatus Setup: The melting point apparatus is calibrated using appropriate standards.
- Measurement: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a rate of approximately 10-20 °C/min until it is about 30 °C below the expected melting point. The heating rate is then reduced to 1-2 °C/min.[11]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes liquid is recorded as the completion of melting. The melting range is reported.

Caption: Workflow for Melting Point Determination.

Solubility Determination

Objective: To determine the equilibrium solubility of **Dioxopromethazine** powder in various solvents.

Methodology: Shake-Flask Method.[12][13]

Apparatus:

- Analytical balance.
- Vials with screw caps.
- Shaking incubator or orbital shaker.
- Centrifuge.
- HPLC-UV or UV-Vis spectrophotometer.
- pH meter.

Procedure:

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- Preparation of Saturated Solutions: An excess amount of **Dioxopromethazine** powder is added to a known volume of the selected solvent (e.g., water, ethanol, buffer solutions of varying pH) in a vial.
- Equilibration: The vials are sealed and agitated in a shaking incubator at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The resulting suspension is centrifuged to separate the undissolved solid from the supernatant.
- Quantification: An aliquot of the clear supernatant is carefully removed, diluted as necessary, and the concentration of dissolved **Dioxopromethazine** is determined using a validated analytical method such as HPLC-UV or UV-Vis spectrophotometry.

Caption: Workflow for Solubility Determination via Shake-Flask Method.

pKa Determination

Objective: To experimentally determine the acid dissociation constant (pKa) of **Dioxopromethazine**.

Methodology: Potentiometric Titration.[9][14]

Apparatus:

- Potentiometer with a pH electrode.
- Burette.
- Stirrer.
- Beaker.
- Standardized acidic and basic titrants.

Procedure:

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- Sample Preparation: A known concentration of **Dioxopromethazine** is dissolved in a suitable solvent (e.g., water or a co-solvent system if solubility is low).
- Titration: The solution is titrated with a standardized solution of a strong acid or base.
- Data Collection: The pH of the solution is measured after each addition of the titrant.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

Stability-Indicating HPLC Method

Objective: To develop a stability-indicating High-Performance Liquid Chromatography (HPLC) method for the quantification of **Dioxopromethazine** and its degradation products.[15]

Chromatographic Conditions (Example):

- Column: C18, 4.6 x 150 mm, 5 µm.
- Mobile Phase: A gradient of acetonitrile and a phosphate buffer (pH adjusted).
- Flow Rate: 1.0 mL/min.
- Detection: UV at a suitable wavelength (e.g., 254 nm).
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.

Forced Degradation Studies: To ensure the method is stability-indicating, forced degradation studies are performed. **Dioxopromethazine** solutions are subjected to stress conditions such as:

- Acidic Hydrolysis: 0.1 M HCl at 60 °C for 24 hours.
- Basic Hydrolysis: 0.1 M NaOH at 60 °C for 24 hours.
- Oxidative Degradation: 3% H_2O_2 at room temperature for 24 hours.

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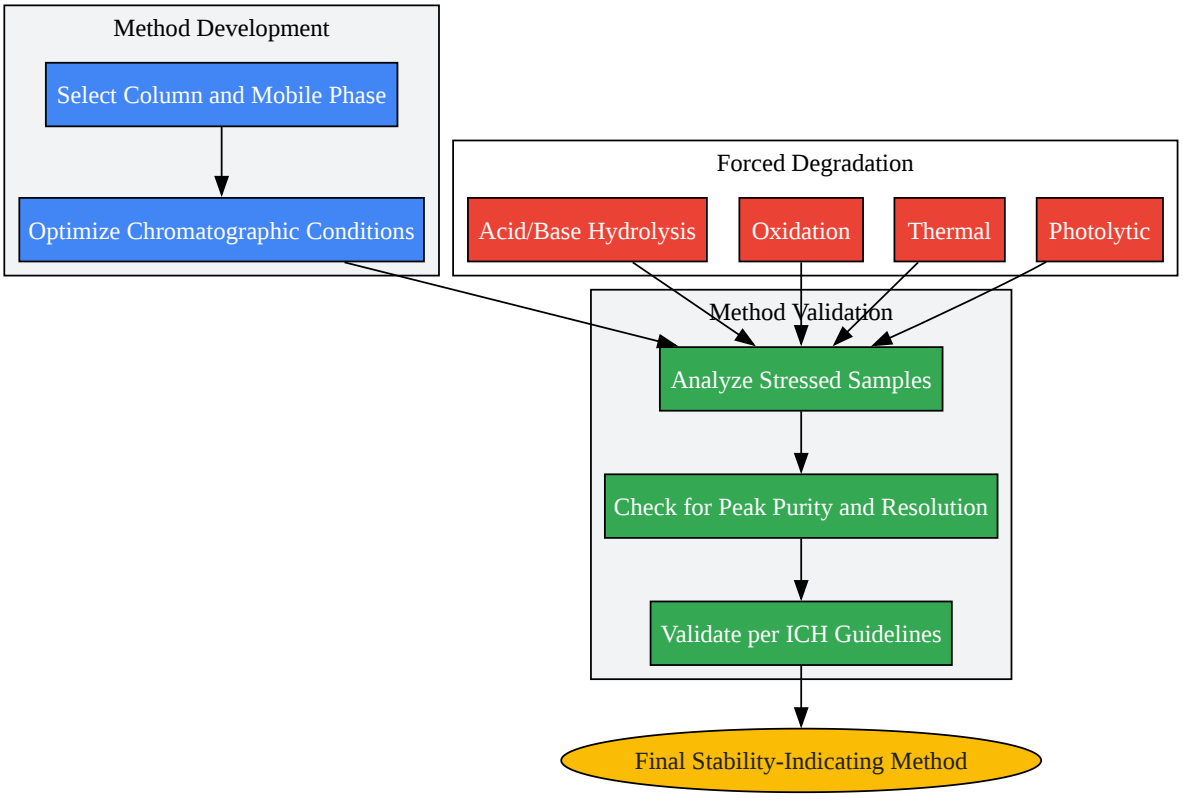
- Thermal Degradation: Heating the solid powder at 105 °C for 48 hours.
- Photodegradation: Exposing a solution to UV light (254 nm) for 24 hours.

The stressed samples are then analyzed using the developed HPLC method to demonstrate that the degradation products are well-resolved from the parent **Dioxopromethazine** peak.



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Caption: Logical workflow for developing a stability-indicating HPLC method.

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